

# In-Depth Technical Guide: Safety and Handling of 4-Bromo-2-fluorobenzamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-2-fluorobenzamide

Cat. No.: B127740

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Disclaimer: As of the last update, a comprehensive Safety Data Sheet (SDS) for **4-Bromo-2-fluorobenzamide** (CAS No. 292621-45-5) with complete quantitative physical, chemical, and toxicological data is not readily available in the public domain. The following guide has been compiled using the available specific hazard information for **4-Bromo-2-fluorobenzamide** and supplemented with data from structurally analogous compounds, namely 4-Bromo-2-fluorobenzoic acid and 4-Bromo-2-fluorobenzaldehyde. This guide is intended for use by trained professionals in a laboratory setting and should be used in conjunction with a thorough risk assessment and adherence to all applicable safety regulations.

## Chemical Identification and Properties

This section outlines the known identifiers and physical and chemical properties of **4-Bromo-2-fluorobenzamide**. Where specific data is unavailable, this is noted.

Property	Value	Source
Chemical Name	4-Bromo-2-fluorobenzamide	N/A
CAS Number	292621-45-5	Thermo Fisher Scientific
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrFNO	Synquest Labs
Molecular Weight	218.03 g/mol	Thermo Fisher Scientific
Appearance	Solid (assumed based on analogous compounds)	N/A
Melting Point	151-153 °C	[H52336] CAS 292621-45-5
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A
Vapor Pressure	Data not available	N/A
Density	Data not available	N/A

## Hazard Identification and GHS Classification

**4-Bromo-2-fluorobenzamide** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

A small image of a document icon with the text "Alt text" next to it.

## Personal Protective Equipment (PPE)

Due to the hazardous nature of **4-Bromo-2-fluorobenzamide**, appropriate personal protective equipment must be worn at all times when handling this substance. The following table provides minimum PPE recommendations based on the known hazards and information from analogous compounds.

PPE Category	Minimum Requirement	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary for operations with a high risk of splashing.
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.
Skin and Body Protection	Laboratory coat.	Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	A NIOSH-approved respirator (e.g., N95 dust mask) should be used if dust is generated or if ventilation is inadequate.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

Handling:

- Minimize dust generation and accumulation.
- Avoid breathing dust, vapor, mist, or gas.
- Avoid contact with eyes, skin, and clothing.
- Keep container tightly closed when not in use.
- Use with adequate ventilation, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Wash contaminated clothing before reuse.

**Storage:**

- Store in a cool, dry, well-ventilated area.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Protocol
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.

## Emergency Procedures

### Accidental Release:

- Evacuate the area of all unnecessary personnel.
- Ventilate the area of the spill.
- Wear appropriate Personal Protective Equipment (PPE) as outlined in Section 3.
- Contain the spill. Avoid generating dust.
- Clean up: Carefully sweep or vacuum up the material and place it into a suitable, labeled disposal container.
- Decontaminate the spill area with a suitable cleaning agent.
- Dispose of waste in accordance with local, state, and federal regulations.

#### Fire-Fighting Measures:

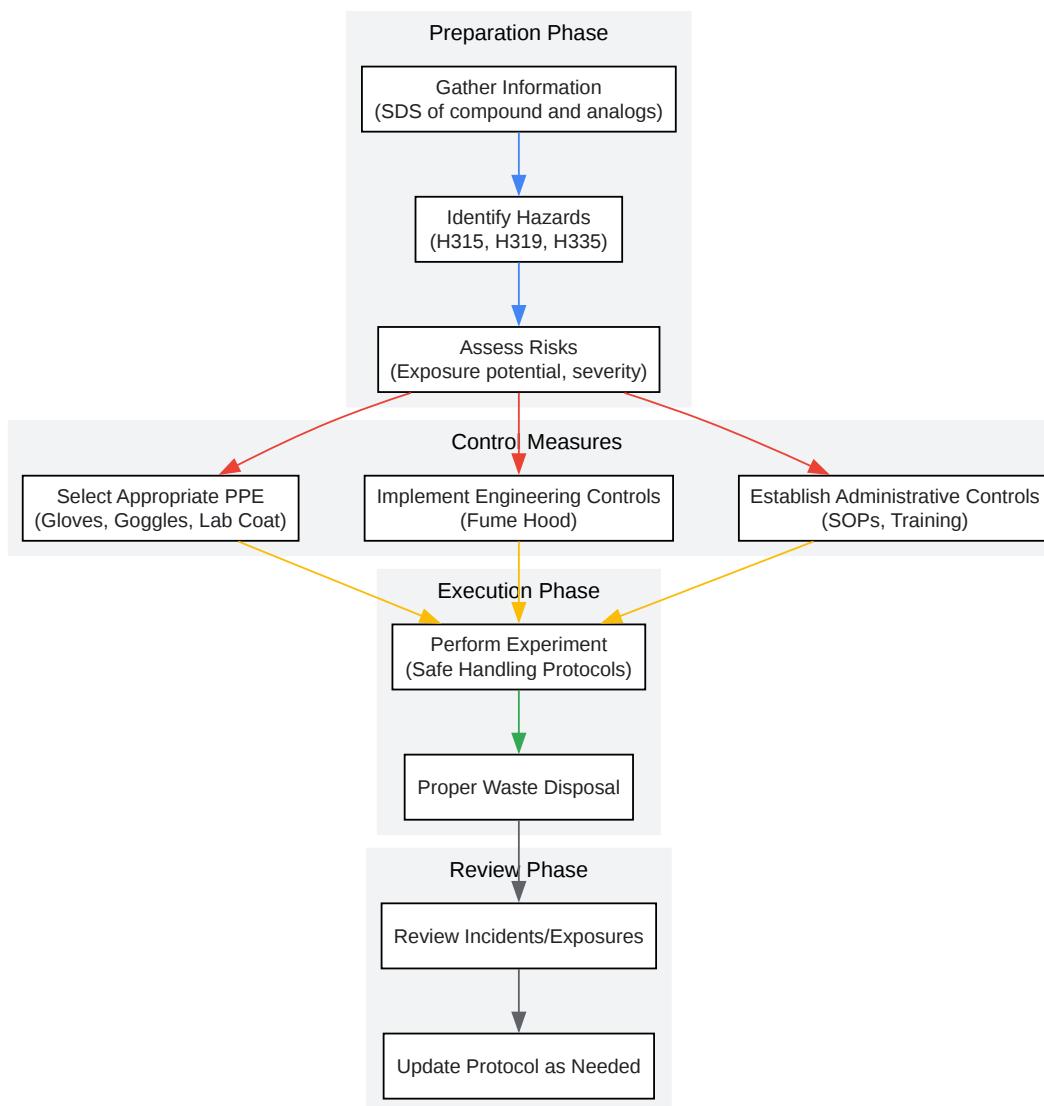
- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

## Experimental Protocols

### Risk Assessment Workflow

A thorough risk assessment should be conducted before handling **4-Bromo-2-fluorobenzamide**. The following workflow outlines the key steps.

## Risk Assessment Workflow for Handling 4-Bromo-2-fluorobenzamide

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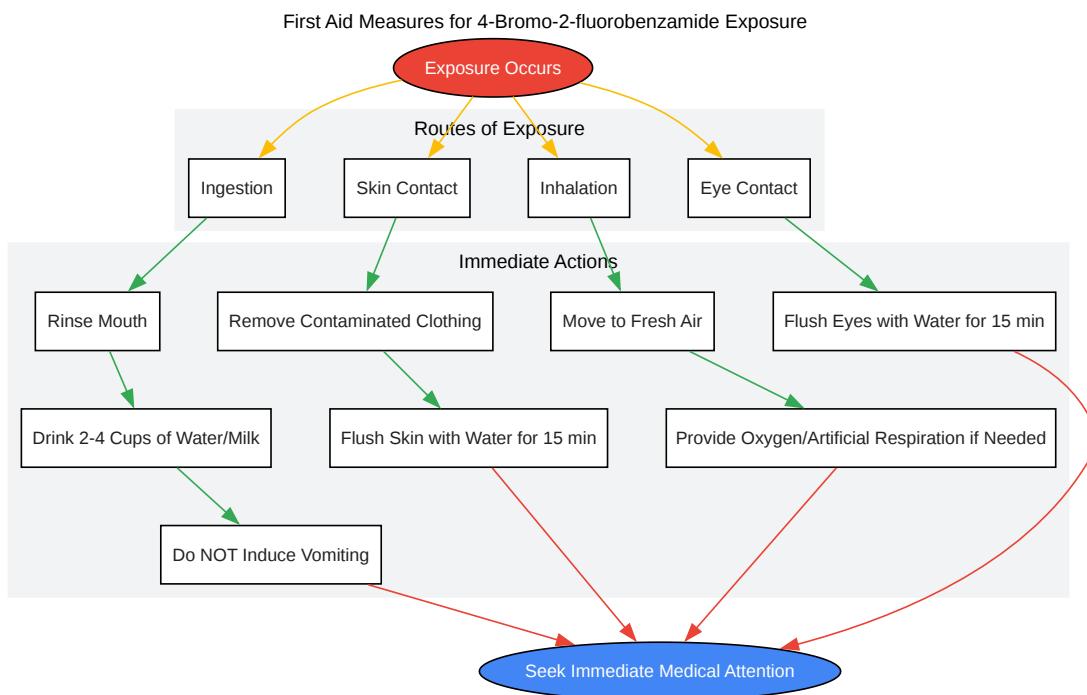
## Risk Assessment Workflow

## General Handling Protocol

- Preparation:
  - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
  - Verify that an eyewash station and safety shower are accessible and operational.
  - Don the appropriate PPE as specified in Section 3.
- Weighing and Transfer:
  - Use a dedicated, clean spatula and weigh boat.
  - Handle the solid material gently to minimize dust generation.
  - Perform all weighing and transfer operations within the fume hood.
- Dissolution (if applicable):
  - Slowly add the solid **4-Bromo-2-fluorobenzamide** to the solvent with stirring.
  - Keep the container covered as much as possible during the dissolution process.
- Post-Handling:
  - Thoroughly decontaminate all equipment used with an appropriate solvent.
  - Clean the work area.
  - Properly dispose of all waste, including contaminated gloves and weigh boats, in a designated hazardous waste container.
  - Wash hands thoroughly with soap and water.

## Visualization of First Aid Procedures

The following diagram illustrates the logical flow of first aid measures based on the route of exposure.

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### First Aid Decision Flowchart

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)